

Early Preclinical Data on VEGFR-2-IN-5 Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: *hVEGF-IN-2*

Cat. No.: *B12408476*

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Introduction

VEGFR-2-IN-5 hydrochloride is a small molecule inhibitor targeting the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis. The formation of new blood vessels is a critical process for tumor growth and metastasis, making VEGFR-2 a prime target in oncology research. This technical guide provides a comprehensive summary of the early preclinical data available for VEGFR-2-IN-5 hydrochloride, including its physicochemical properties, in vitro activity, and general protocols for preclinical evaluation. The information presented herein is compiled from publicly available data sheets and patent literature.

Physicochemical and In Vitro Activity Data

VEGFR-2-IN-5 hydrochloride is an indole-based benzenesulfonamide. Available data indicates that it also exhibits inhibitory activity against human carbonic anhydrase IX (hCA IX) and XII (hCA XII), suggesting a potential dual-inhibitory mechanism.

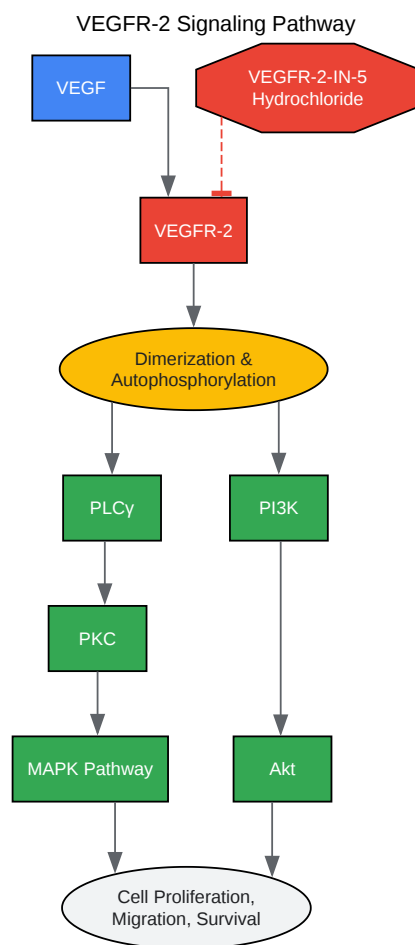
Property	Value
Molecular Formula	C ₁₉ H ₂₅ ClN ₈
Molecular Weight	400.91 g/mol
CAS Number	2700435-52-3
Appearance	Off-white to light yellow solid
Solubility	DMSO: 230 mg/mL (573.69 mM) (with ultrasonic treatment) H ₂ O: 100 mg/mL (249.43 mM) (with ultrasonic treatment)
Storage (in solvent)	-80°C for 6 months; -20°C for 1 month (under nitrogen)

Assay Type	Target/Cell Line	IC ₅₀ Value
Enzymatic Assay	VEGFR-2	0.38 µM
hCA IX	40 nM	
hCA XII	3.2 nM	
Cell-Based Assay	HepG-2	8.39 - 16.90 µM
MCF-7	8.39 - 16.90 µM	

Signaling Pathways and Experimental Workflows

VEGFR-2 Signaling Pathway

VEGF binding to VEGFR-2 induces receptor dimerization and autophosphorylation of specific tyrosine residues. This initiates downstream signaling cascades, primarily the PLCγ-PKC-MAPK and PI3K-Akt pathways, which are crucial for endothelial cell proliferation, migration, and survival. VEGFR-2-IN-5 hydrochloride is expected to inhibit these pro-angiogenic signals.

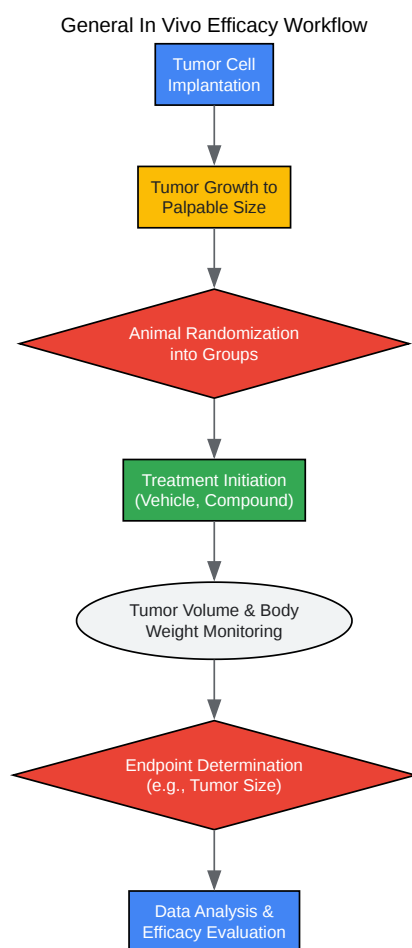


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A simplified diagram of the VEGFR-2 signaling cascade.

General In Vivo Efficacy Evaluation Workflow

The following diagram outlines a typical workflow for assessing the anti-tumor efficacy of a VEGFR-2 inhibitor in a preclinical setting.



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